

Proper Disposal Procedures: 4'-Bromo-2,3'-bipyridine[1]

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Compound of Interest

Compound Name: 4'-Bromo-2,3'-bipyridine

Cat. No.: B13147815

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Executive Safety Directive

STOP: Do not dispose of this compound down the drain. Do not mix with non-halogenated solvents. CORE PRINCIPLE: **4'-Bromo-2,3'-bipyridine** is a halogenated organic compound.[1] Its disposal pathway is strictly controlled due to the thermal stability of the pyridine ring and the formation of acidic byproducts (HBr/NO_x) during combustion. It requires high-temperature incineration with flue gas scrubbing.[1]

Chemical Identity & Hazard Profile

Accurate identification is the first step in compliant waste tagging. This specific isomer (2,3'-bipyridine scaffold) possesses distinct chelating properties and nitrogen positioning compared to the more common 2,2'-bipyridine.[1]

Technical Specifications

Parameter	Data
Chemical Name	4'-Bromo-2,3'-bipyridine
CAS Number	62913-27-3
Molecular Formula	C ₁₀ H ₇ BrN ₂
Molecular Weight	235.08 g/mol
Physical State	Solid (typically off-white to pale yellow powder)
Solubility	Soluble in DCM, Chloroform, DMSO; Low water solubility

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity (Oral)	Cat 4	H302: Harmful if swallowed
Skin Irritation	Cat 2	H315: Causes skin irritation
Eye Irritation	Cat 2A	H319: Causes serious eye irritation
STOT - SE	Cat 3	H335: May cause respiratory irritation

Waste Classification & Segregation Logic

To maintain "Cradle-to-Grave" compliance, you must categorize this waste correctly before it leaves your bench.[\[1\]](#)

The "Halogenated" Rule

Because this molecule contains a Bromine (Br) atom covalently bonded to an aromatic ring, it must be segregated into the Halogenated Waste stream.[\[1\]](#)

- Why? Halogenated waste is incinerated at higher temperatures (>1100°C) and requires specific scrubbers to neutralize the hydrobromic acid (HBr) gas generated.[\[1\]](#)

- **Cost Impact:** Mixing this with non-halogenated waste (e.g., Acetone, Ethanol) upgrades the entire container to "Halogenated" status, significantly increasing disposal costs for your facility.[\[1\]](#)

EPA/RCRA Considerations

- **Waste Code:** While not specifically "P" or "U" listed by name, it falls under the characteristic of Toxic if leached, but practically, it is managed as D001 (Ignitable) if in solvent or simply Non-specific Halogenated Organic Waste.[\[1\]](#)
- **Generator Status:** Ensure your lab's accumulation area does not exceed volume limits (typically 55 gallons for satellite accumulation).[\[1\]](#)

Step-by-Step Disposal Workflows

Scenario A: Disposal of Solid Waste (Pure Substance)

Applicable for: Expired reagents, excess weighing amounts, or degraded solids.[\[1\]](#)

- **Container Selection:** Use a wide-mouth high-density polyethylene (HDPE) or glass jar.[\[1\]](#)
- **Labeling:** Affix a hazardous waste tag immediately.[\[1\]](#)
 - **Chemical Name:** Write "**4'-Bromo-2,3'-bipyridine**".
 - **Constituents:** "100%".
 - **Hazard Checkbox:** Mark "Toxic" and "Irritant".[\[1\]](#)
- **Segregation:** Place the container in the Solid Hazardous Waste bin. Do not place in the trash.
- **Hand-off:** Seal tightly and request pickup from your EHS (Environmental Health & Safety) department.[\[1\]](#)

Scenario B: Disposal of Liquid Waste (Reaction Mixtures)

Applicable for: Mother liquors, reaction solvents (e.g., DCM, Chloroform) containing the product.^[1]^[2]

- Stream Selection: This MUST go into the Halogenated Solvent Waste carboy (typically red or yellow tagged).^[1]
- Compatibility Check: Ensure the waste stream does not contain strong oxidizers (e.g., Nitric Acid) or reactive metals, which could react with the pyridine nitrogens.^[1]
- Logging: Record the addition on the carboy's log sheet:
 - Entry: "Halogenated Organics (DCM/Chloroform) + Trace **4'-Bromo-2,3'-bipyridine**".^[1]
- Secondary Containment: Ensure the carboy sits in a tray capable of holding 110% of the container's volume.

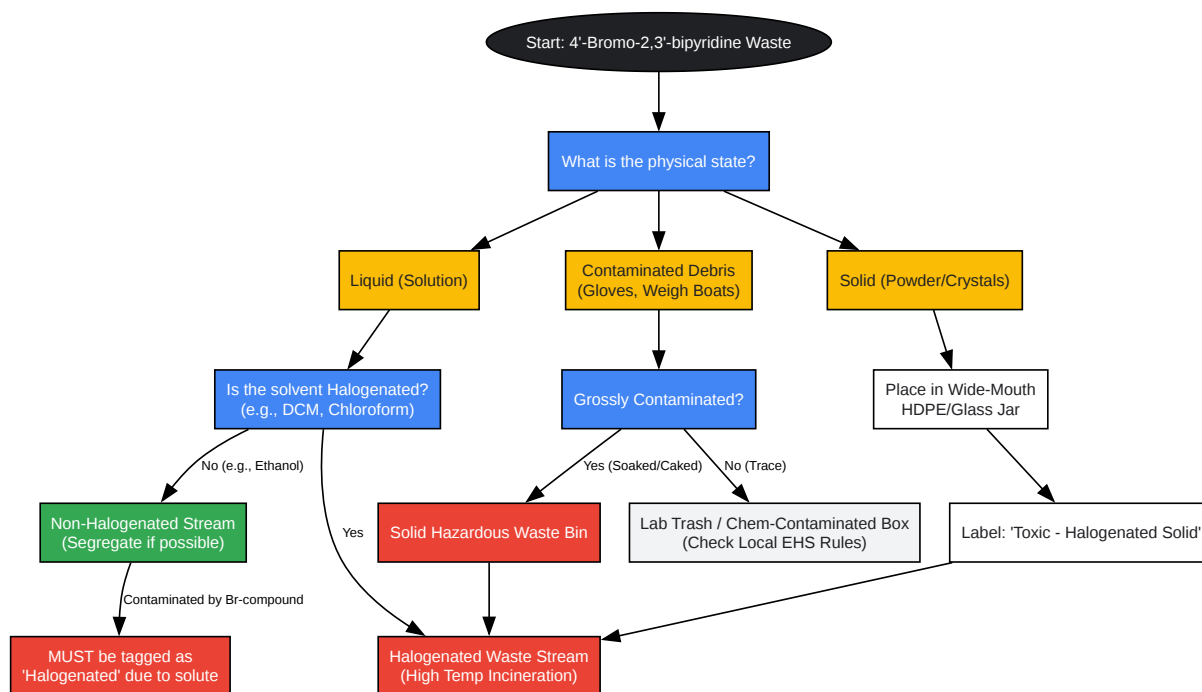
Scenario C: Contaminated Debris

Applicable for: Nitrile gloves, weigh boats, paper towels.^[1]

- Trace vs. Gross Contamination:
 - Trace (Gloves/Paper):^[1] If dry and not visibly caked, these can often go into Chemically Contaminated Solid Waste (boxes/pails), not regular trash.^[1]
 - Gross (Spilled on): If a paper towel is soaked, treat it as Solid Hazardous Waste (see Scenario A).^[1]
- Sharps: If used with needles/syringes, dispose of in a Red Sharps Container labeled for chemical contamination.^[1]

Visualizing the Decision Logic

The following diagram illustrates the critical decision nodes for disposing of **4'-Bromo-2,3'-bipyridine** to ensure regulatory compliance.



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Figure 1: Decision matrix for segregating **4'-Bromo-2,3'-bipyridine** waste streams. Note that liquid waste containing this compound defaults to the Halogenated stream regardless of the solvent base.[1]

Emergency Spill Response (Operational)

In the event of a benchtop spill, execute the following protocol immediately:

- Isolate: Alert nearby personnel and demarcate the area.

- PPE Up: Ensure you are wearing Nitrile gloves (double-gloving recommended), safety goggles, and a lab coat.[1]
- Contain:
 - Solid: Gently cover with a damp paper towel to prevent dust generation.[1] Sweep carefully into a dustpan.
 - Solution: Use an inert absorbent (Vermiculite or Pig Mats).[1] Do not use combustible materials (like sawdust) if the solvent is flammable.[1]
- Clean: Wipe the surface with a soap/water solution, followed by an alcohol wipe.[1]
- Dispose: Place all cleanup materials into a clear plastic bag, seal it, tag it as "Hazardous Waste - Debris (Contains **4'-Bromo-2,3'-bipyridine**)", and place it in the solid waste bin.

References

- PubChem. (n.d.).[1] 4-Bromo-2,3'-bipyridine Compound Summary (CID 45787929).[1][3] National Center for Biotechnology Information. Retrieved October 25, 2023, from [Link][1]
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Sources

- 1. eCFR :: Appendix III to Part 268, Title 40 -- List of Halogenated Organic Compounds Regulated Under § 268.32 [ecfr.gov]

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- [3. 4-Bromo-2,3'-bipyridine | C10H7BrN2 | CID 45787929 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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